

Recoflavone's Mechanisms and Research Uses

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Recoflavone

CAS No.: 203191-10-0

Cat. No.: S541159

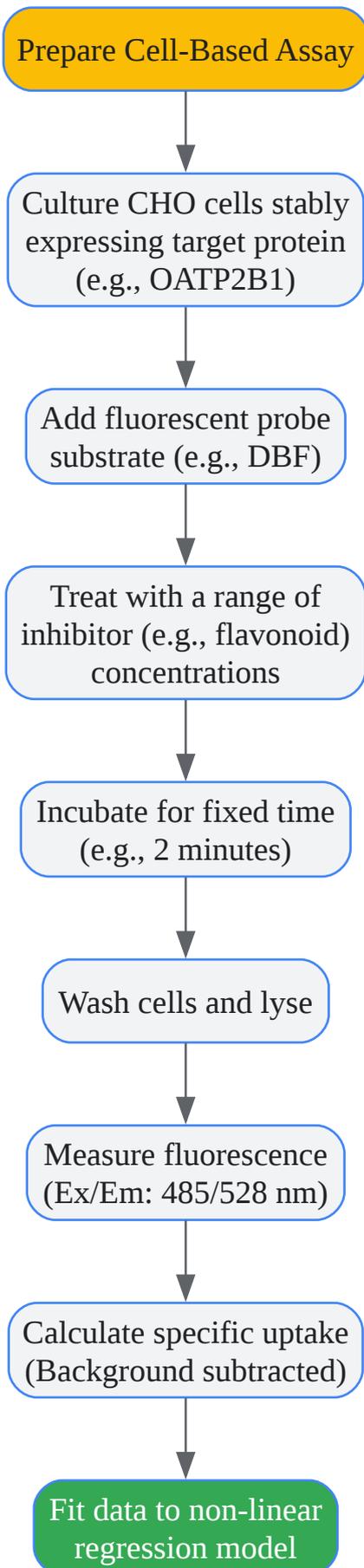
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The table below summarizes the key information available on **Recoflavone's** biological activities and research contexts.

Property/Aspect	Description
Associated Conditions	Acute/Chronic Gastritis, Dry Eye Syndrome (from clinical trials) [1]
Mechanism of Action	Inhibits the NF-κB pathway ; acts as a modulator of subunits like p65 and c-Rel [1] [2]
Key Biological Activities	Anti-inflammatory, anti-tumor, protection of gastric and intestinal mucosa, promotes secretion in ocular surface and salivary glands [2]
In Vitro Findings	Increases mucin-like glycoprotein and specific mucins (MUC1, MUC5AC, etc.) in human corneal and conjunctival epithelial cells at 100-250 μM [2]
In Vivo Findings	Reduces corneal damage in rabbit dry eye models (3% eye drops); shows protective effects in rat intestinal injury and mouse colitis-associated cancer models (30 mg/kg, oral) [2]

Experimental Protocol for IC50 Determination

While **Recoflavone**'s specific IC50 data is missing, research on similar flavonoids uses established methods. The following workflow and description outline a standard approach for determining IC50 values, which could be applicable to **Recoflavone**.





Determine IC50 value

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The methodology for determining the half-maximal inhibitory concentration (IC50) typically involves a **cell-based fluorescence uptake assay** [3]. Below is a generalized protocol based on studies investigating flavonoid interactions with transporters, which serves as a relevant example:

- **Cell System:** Use a stable cell line expressing the target protein of interest (e.g., CHO cells expressing human OATP2B1). Wild-type cells are used in parallel to determine background, non-specific uptake [3].
- **Probe Substrate:** A fluorescent probe like **4',5'-Dibromofluorescein (DBF)** is used as a substrate for the target. Its uptake is linear over a defined period (e.g., up to 3 minutes) [3].
- **Inhibition Assay:** Cells are incubated with a fixed concentration of the probe substrate (e.g., 5 μ M DBF) alongside a range of increasing concentrations of the inhibitor compound (e.g., **Recoflavone** or other flavonoids) [3].
- **Measurement & Analysis:** After incubation, cells are washed and lysed. The fluorescence of the accumulated probe is measured. The OATP2B1-specific uptake is calculated by subtracting the background uptake in wild-type cells [3].
- **IC50 Calculation:** The inhibitor's concentration that reduces the specific uptake of the probe by 50% is determined by applying **non-linear curve fit analysis** (e.g., using software like GraphPad Prism) to the dose-response data [3].

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References

1. Recoflavone: Uses, Interactions, Mechanism of Action [go.drugbank.com]
2. Recoflavone (DA-6034 free acid) | Eupatilin Derivative [medchemexpress.com]
3. inhibition assay, IC50 determination, and structure–activity ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Recoflavone's Mechanisms and Research Uses]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b541159#recoflavone-ic50-values-comparison>]

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